analytical techniques for characterizing 2-[(3-bromophenyl)methoxy]benzoic Acid

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Compound of Interest

Compound Name:	*2-[(3-bromophenyl)methoxy]benzoic Acid*
CAS No.:	*743453-43-2*
Cat. No.:	*B1274787*

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Application Notes: Characterization of 2-[(3-bromophenyl)methoxy]benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the analytical techniques for the characterization of **2-[(3-bromophenyl)methoxy]benzoic acid**. Due to the limited availability of specific experimental data for this compound in the public domain, this document outlines generalized protocols and predicted data based on structurally similar compounds. These methodologies are intended to serve as a foundational guide for researchers to develop and validate specific analytical methods for this molecule.

Physicochemical Properties

A summary of the key chemical and physical properties of **2-[(3-bromophenyl)methoxy]benzoic acid** is presented below. Experimental determination of

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these properties is recommended for full characterization.

Property	Predicted/Expected Value	Source/Basis
Molecular Formula	$C_{14}H_{11}BrO_3$	PubChem[1]
Molecular Weight	307.14 g/mol	PubChem[1]
Appearance	White to off-white crystalline solid	General observation for similar benzoic acid derivatives
Melting Point	Not available. Requires experimental determination.	N/A
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol, methanol, DMSO, and DMF.	Based on the properties of substituted benzoic acids.
pKa	~4	Estimated based on the pKa of benzoic acid and electronic effects of substituents.

Spectroscopic and Chromatographic Characterization

A combination of spectroscopic and chromatographic techniques is essential for the unambiguous identification and purity assessment of **2-[(3-bromophenyl)methoxy]benzoic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are crucial for elucidating the molecular structure. The proton NMR will provide information on the number and environment of the aromatic and methylene protons. The carbon NMR will identify all unique carbon atoms in the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups present in the molecule, such as the carboxylic acid O-H and C=O stretches, and the C-O ether linkage.

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- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and confirm the molecular formula.

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful technique for determining the purity of the compound and for quantifying it in various matrices. A reversed-phase HPLC method with UV detection is typically suitable for this type of aromatic carboxylic acid.

Experimental Protocols

The following are detailed, generalized protocols for the analytical characterization of **2-[(3-bromophenyl)methoxy]benzoic acid**. These protocols are based on standard methods for similar compounds and should be optimized for specific instrumentation and sample requirements.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

Materials:

- **2-[(3-bromophenyl)methoxy]benzoic acid** (5-10 mg)

- Deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6)

- NMR tube (5 mm)

- NMR Spectrometer (e.g., 400 MHz or higher)

Protocol:

- Accurately weigh 5-10 mg of **2-[(3-bromophenyl)methoxy]benzoic acid**.

- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry vial.

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- Transfer the solution to a 5 mm NMR tube.
- Acquire the ^{1}H NMR spectrum. A sufficient number of scans should be used to obtain a good signal-to-noise ratio.
- Acquire the proton-decoupled ^{13}C NMR spectrum.
- Process the spectra using appropriate software. Reference the chemical shifts to the residual solvent peak.

Predicted ^{1}H NMR Data (in $CDCl_3$):

- ~10.5-13.0 ppm (singlet, 1H): Carboxylic acid proton (-COOH).
- ~6.9-8.2 ppm (multiplets, 8H): Aromatic protons.
- ~5.2 ppm (singlet, 2H): Methylene protons ($-OCH_2-$).

Predicted ^{13}C NMR Data (in $CDCl_3$):

- ~170 ppm: Carboxylic acid carbonyl carbon.
- ~110-160 ppm: Aromatic and ether-linked carbons.
- ~70 ppm: Methylene carbon ($-OCH_2-$).

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Materials:

- **2-[(3-bromophenyl)methoxy]benzoic acid** (1-2 mg)
- FTIR Spectrometer with an Attenuated Total Reflectance (ATR) accessory or KBr press.

Protocol (using ATR):

- Record a background spectrum of the clean, empty ATR crystal.

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- Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum over a range of 4000-400 cm^{-1}.
- Clean the ATR crystal thoroughly after the measurement.

Expected Characteristic IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	**Broad**	**O-H stretch (carboxylic acid dimer)**
~3050	Medium	Aromatic C-H stretch
~2950	Weak	Aliphatic C-H stretch (methylene)
1710-1680	Strong	C=O stretch (carboxylic acid)
1600-1450	Medium-Strong	Aromatic C=C stretches
~1250	Strong	C-O stretch (ether and carboxylic acid)
~1100	Medium	C-O stretch (ether)

| ~750 | Strong | C-Br stretch |

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern.

Materials:

- **2-[(3-bromophenyl)methoxy]benzoic acid** sample
- Mass Spectrometer (e.g., with Electrospray Ionization - ESI)

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- Suitable solvent (e.g., methanol or acetonitrile)

Protocol (using ESI-MS):

- Prepare a dilute solution of the sample (e.g., 10-100 µg/mL) in a suitable solvent.
- Infuse the sample solution directly into the ESI source or inject it via an HPLC system.
- Acquire the mass spectrum in both positive and negative ion modes.
- For high-resolution mass spectrometry (HRMS), use a TOF, Orbitrap, or FT-ICR mass analyzer to obtain the exact mass.

Expected Mass Spectrometry Data:

- Molecular Ion $[M]^{+\cdot}$ or $[M-H]^-$: The presence of bromine will result in a characteristic isotopic pattern with two peaks of nearly equal intensity separated by 2 m/z units (for ^{79}Br and ^{81}Br).
- $[M-H]^-$ (Negative Ion Mode): m/z ≈ 305.98
- $[M+H]^+$ (Positive Ion Mode): m/z ≈ 307.99
- $[M+Na]^+$ (Positive Ion Mode): m/z ≈ 329.97

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of the compound.

Materials:

- **2-[(3-bromophenyl)methoxy]benzoic acid**
- HPLC grade solvents (e.g., acetonitrile, methanol, water)
- HPLC grade acid (e.g., formic acid or phosphoric acid)
- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm)

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Protocol:

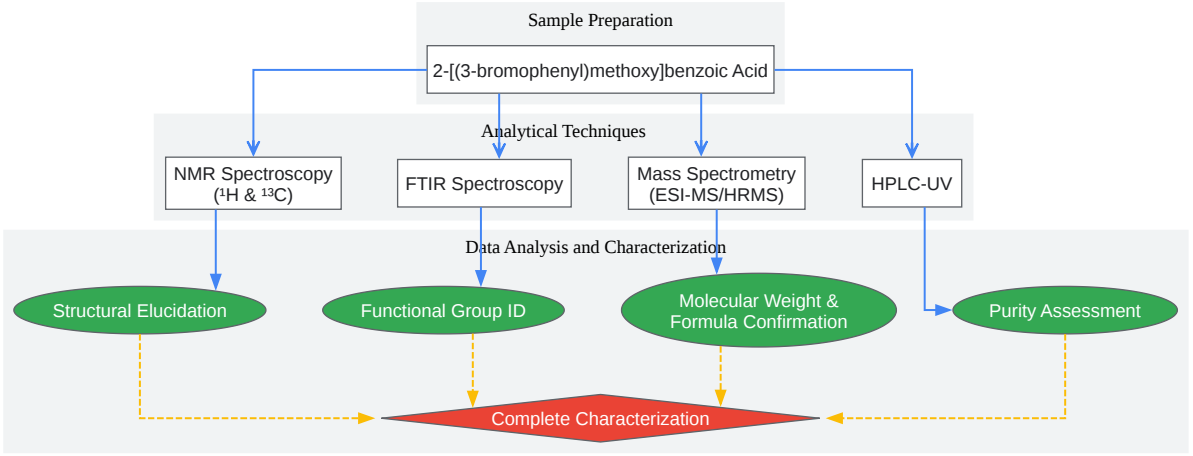
- Mobile Phase Preparation: Prepare a mobile phase, for example, a mixture of acetonitrile and water with 0.1% formic acid. The exact ratio will need to be optimized. A gradient elution may be necessary.
- Standard Preparation: Accurately weigh and dissolve a known amount of the reference standard of **2-[(3-bromophenyl)methoxy]benzoic acid** in the mobile phase to prepare a stock solution (e.g., 1 mg/mL). Prepare a series of dilutions for linearity assessment.
- Sample Preparation: Prepare the sample to be analyzed at a similar concentration to the standard solution.
- Chromatographic Conditions (Example):
  - Column: C18 (4.6 x 150 mm, 5 µm)
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
  - Gradient: Start with a higher percentage of A, and gradually increase the percentage of B over time.
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 30 °C
  - Detection Wavelength: 254 nm (or a more optimal wavelength determined by UV scan)
  - Injection Volume: 10 µL
- Inject the standard and sample solutions and record the chromatograms.
- Calculate the purity of the sample by the area percentage method.

Visualizations

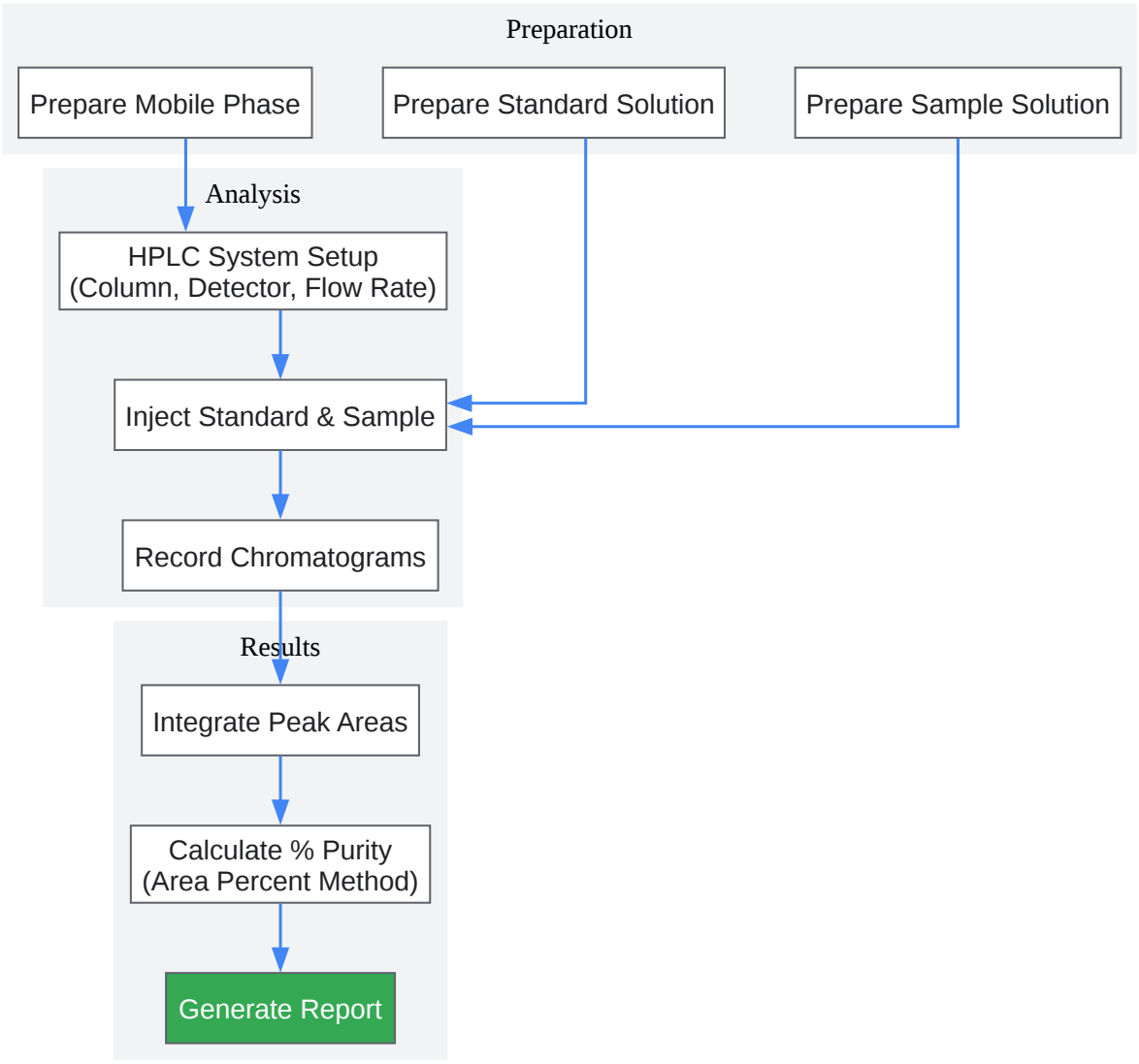
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Experimental Workflow for Characterization

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